

Validating the pH and Enzyme-Sensitive Release of IR820-Ptx: A Comparative Guide

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Compound of Interest

Compound Name: IR820-Ptx

Cat. No.: B12378416

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This guide provides a comprehensive comparison of the pH and enzyme-sensitive release of the IR820-Paclitaxel (Ptx) conjugate self-assembled nanovehicles with alternative paclitaxel delivery systems. The data presented is intended for researchers, scientists, and drug development professionals to objectively evaluate the performance of this novel drug delivery platform.

Data Presentation: In Vitro Release of Paclitaxel

The following table summarizes the in vitro release of Paclitaxel (PTX) from **IR820-Ptx** nanoparticles under various conditions, compared to other pH and enzyme-sensitive formulations.

Delivery System	Stimulus	pH	Enzyme	Time (h)	Cumulative PTX Release (%)	Reference
IR820-Ptx Nanoparticles	pH	7.4	None	24	~10	[1]
7.4	None	48	~15	[1]		
pH	5.0	None	24	~24	[1]	
5.0	None	48	~35	[1]		
pH + Enzyme	5.0	Papain	24	~61	[1]	
5.0	Papain	48	~75			
PLGA Nanoparticles	pH	7.4	None	24	~31	
4.0	None	24	~37			
Liposomal Paclitaxel	None	7.4	None	24	~20	
Albumin-bound Paclitaxel (Nab-P)	None	7.4	None	24	>90	

Experimental Protocols

Synthesis and Self-Assembly of IR820-Ptx Nanoparticles

a. Synthesis of **IR820-Ptx** Conjugate: The synthesis of the **IR820-Ptx** conjugate involves a multi-step process. Initially, the carboxylic acid derivative of IR820 (IR820-COOH) is activated. Subsequently, this activated IR820-COOH is reacted with the hydroxyl group of Paclitaxel to form an ester linkage. The final product is purified to yield the **IR820-Ptx** conjugate.

b. Preparation of **IR820-Ptx** Nanoparticles: The self-assembly of **IR820-Ptx** nanoparticles is achieved through a dialysis method. Briefly, a solution of the **IR820-Ptx** conjugate in an organic solvent, such as dimethyl sulfoxide (DMSO), is prepared. This solution is then placed in a dialysis bag with a specific molecular weight cut-off (e.g., MWCO = 1000 Da). The dialysis is carried out against distilled water for an extended period (e.g., 24 hours) to facilitate the self-assembly of the amphiphilic conjugate into nanoparticles.

Characterization of IR820-Ptx Nanoparticles

a. Size and Morphology: The size, size distribution, and morphology of the prepared **IR820-Ptx** nanoparticles are characterized using Dynamic Light Scattering (DLS) and Transmission Electron Microscopy (TEM). DLS provides the hydrodynamic diameter and polydispersity index (PDI) of the nanoparticles in an aqueous solution. TEM is used to visualize the morphology and confirm the size of the nanoparticles.

b. Drug Loading Content: The drug loading content of Paclitaxel in the **IR820-Ptx** nanoparticles is determined to be approximately 95.7%.

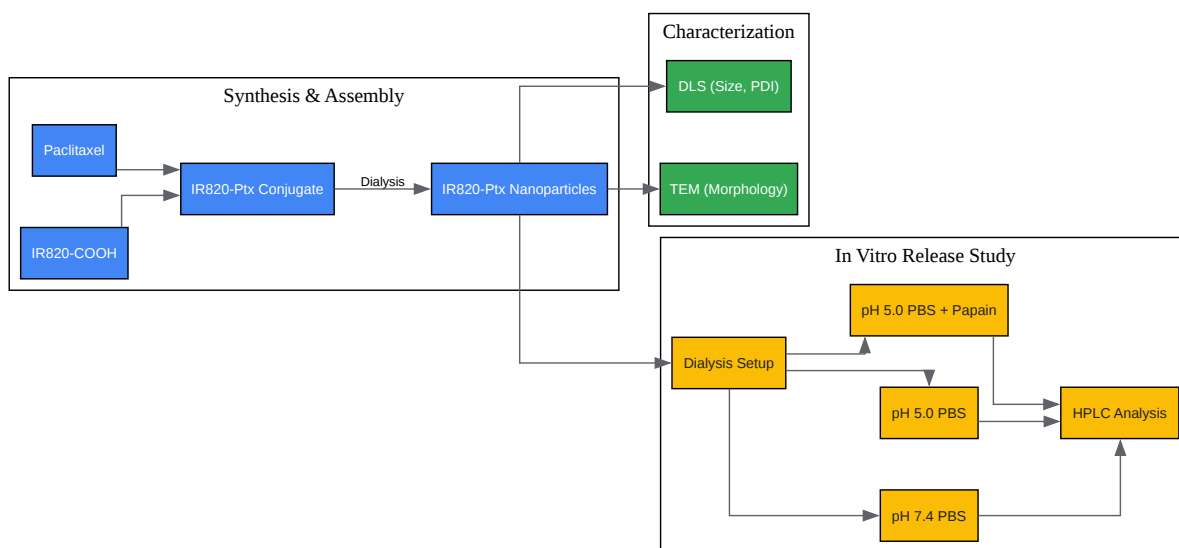
In Vitro pH and Enzyme-Sensitive Release Study

The in vitro release of PTX from the **IR820-Ptx** nanoparticles is evaluated using a dialysis method.

a. Procedure: A solution of the **IR820-Ptx** nanoparticles is placed in a dialysis bag (MWCO = 1000 Da). The dialysis bag is then immersed in different release media at 37°C with gentle shaking. The release media are phosphate-buffered saline (PBS) at pH 7.4 (simulating normal physiological conditions) and pH 5.0 (simulating the acidic tumor microenvironment). To assess enzyme sensitivity, an enzyme such as papain (as a model for cathepsin B, which is overexpressed in some tumors) is added to the pH 5.0 release medium.

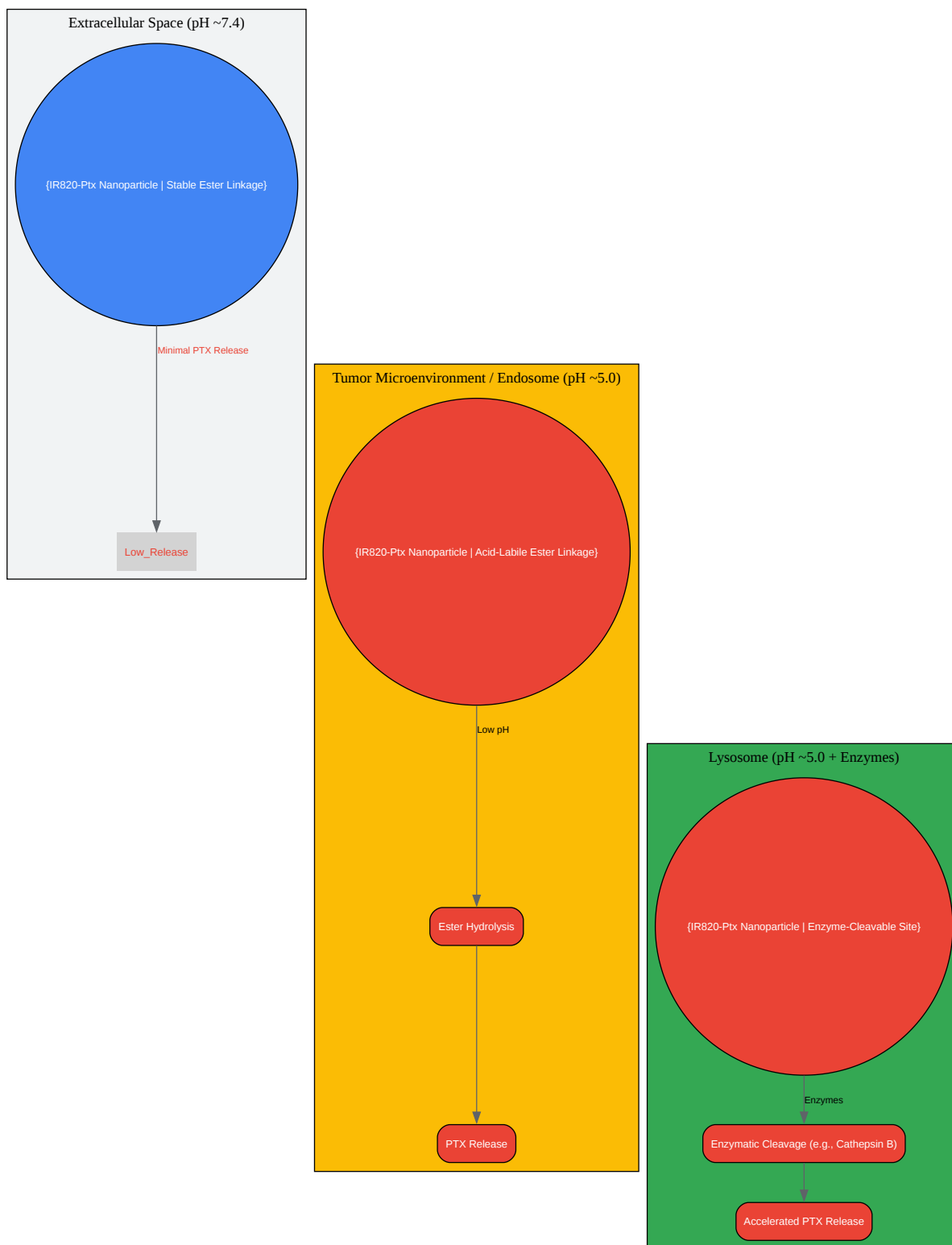
b. Sample Analysis: At predetermined time intervals, aliquots of the release medium are withdrawn and analyzed by High-Performance Liquid Chromatography (HPLC) to determine the concentration of released PTX. The cumulative release of PTX is then calculated as a percentage of the total drug loaded in the nanoparticles.

Mandatory Visualization



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Caption: Experimental workflow for **IR820-Ptx** nanoparticle synthesis, characterization, and release validation.



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Caption: pH and enzyme-triggered release mechanism of Paclitaxel from **IR820-Ptx** nanoparticles.

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References

- 1. 2024.sci-hub.se [2024.sci-hub.se]
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